

Chloroquine N-oxide NMR characterization

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Compound Focus: Chloroquine N-oxide

CAS No.: 68121-48-2

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NMR Spectral Data Summary

The following table consolidates the key NMR data used to confirm the structure of **Chloroquine N-oxide**, with a notable absence of the N-CH₂ signal in the (¹H) NMR spectrum being a critical identifier [1].

Nucleus / Parameter	Data and Observations
(¹ H) NMR • Key Change: The proton signals for the N-CH ₂ group (originally between 2.3-2.5 ppm in Chloroquine) were absent in the N-oxide spectrum [1]. • Other protons: Aromatic and quinoline ring protons appeared as a complex multiplet between 6.8 and 8.5 ppm [1]. (¹³ C) NMR Data was obtained but specific chemical shift values were not detailed in the available abstract. The full spectrum was used for structural confirmation [1]. 2D NMR (HSQC) Performed to confirm (¹ H) and (¹³ C) correlations and aid in full structural elucidation [1]. Deuteration Solvent DMSO-d ₆ [1]	

Supporting Analytical Data

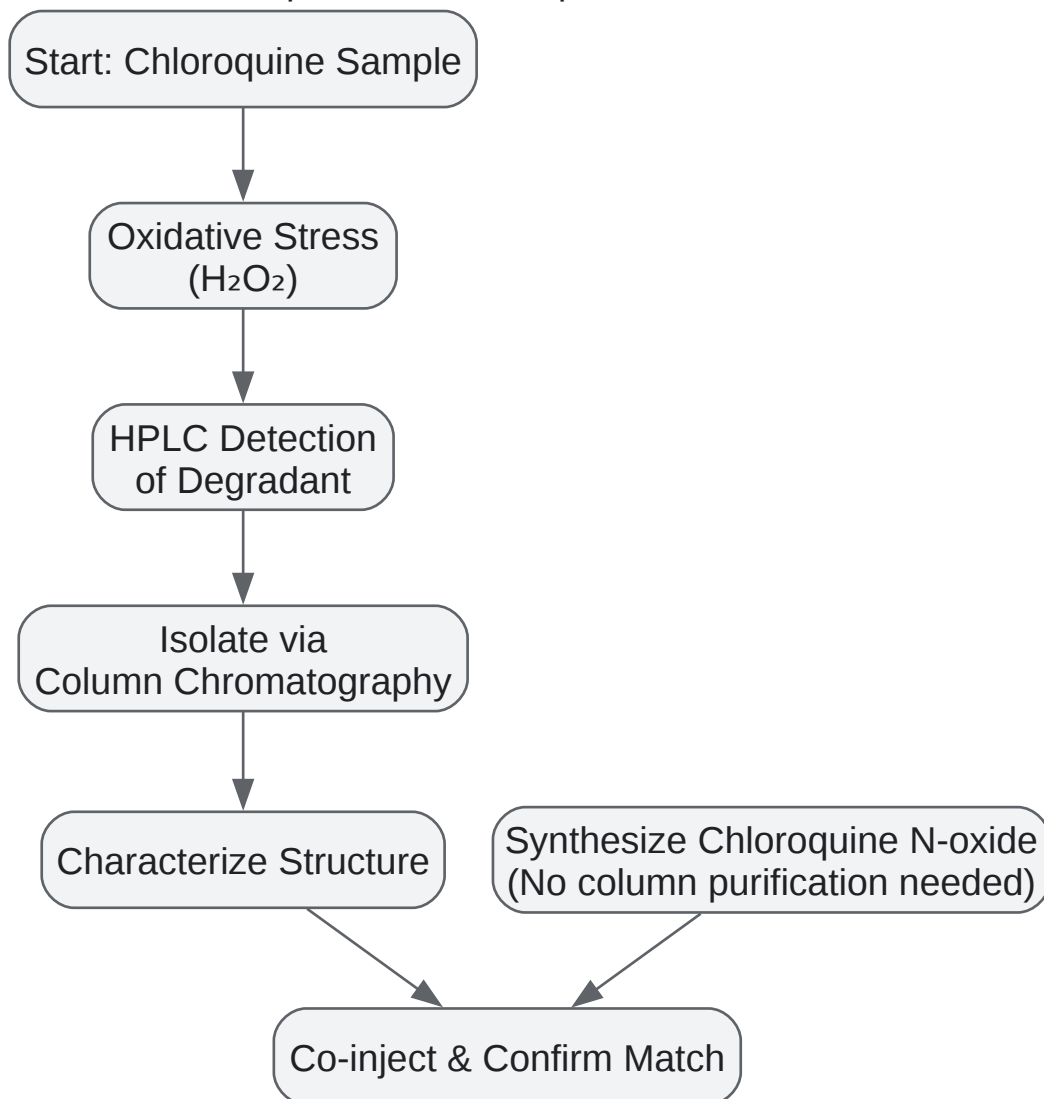
The structure of **Chloroquine N-oxide** was further confirmed using other spectroscopic and analytical techniques, as summarized below [1].

Technique	Key Findings / Data
Mass Spectrometry (MS)	Accurate mass was confirmed [1].
Infrared (IR) Spectroscopy	Specific IR spectral data was obtained for characterization [1].
High-Performance Liquid Chromatography (HPLC)	Used to identify and monitor the formation of the degradation product under oxidative stress conditions [1].

Experimental Workflow for Identification & Synthesis

The identification and synthesis of **Chloroquine N-oxide** followed a clear experimental pathway, from forced degradation to structural confirmation. The diagram below outlines the key steps in this process [1].

Chloroquine N-oxide Experimental Workflow



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Key Experimental Details

- **Oxidative Stress Conditions:** The degradation product was generated by subjecting Chloroquine to hydrogen peroxide (H₂O₂) [1].
- **Synthesis Advantage:** The developed synthetic route for **Chloroquine N-oxide** is noted for being efficient and not requiring chromatographic purification, which is beneficial for obtaining a pure standard [1] [2].
- **Structural Confirmation:** The combined spectroscopic data (IR, NMR, MS) conclusively confirmed that the N-oxidation occurs at the **tertiary amine nitrogen** of the side chain, not the quinoline

nitrogen [1].

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References

1. Chloroquine-N-oxide, a major oxidative degradation ... [sciencedirect.com]

2. Chloroquine-N-oxide, a major oxidative degradation ... [pubmed.ncbi.nlm.nih.gov]

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